

Bromofluoromethane radiochemical purity analysis

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Bromofluoromethane

CAS No.: 373-52-4

Cat. No.: S598397

[Get Quote](#)

Chemical Profile of Bromofluoromethane

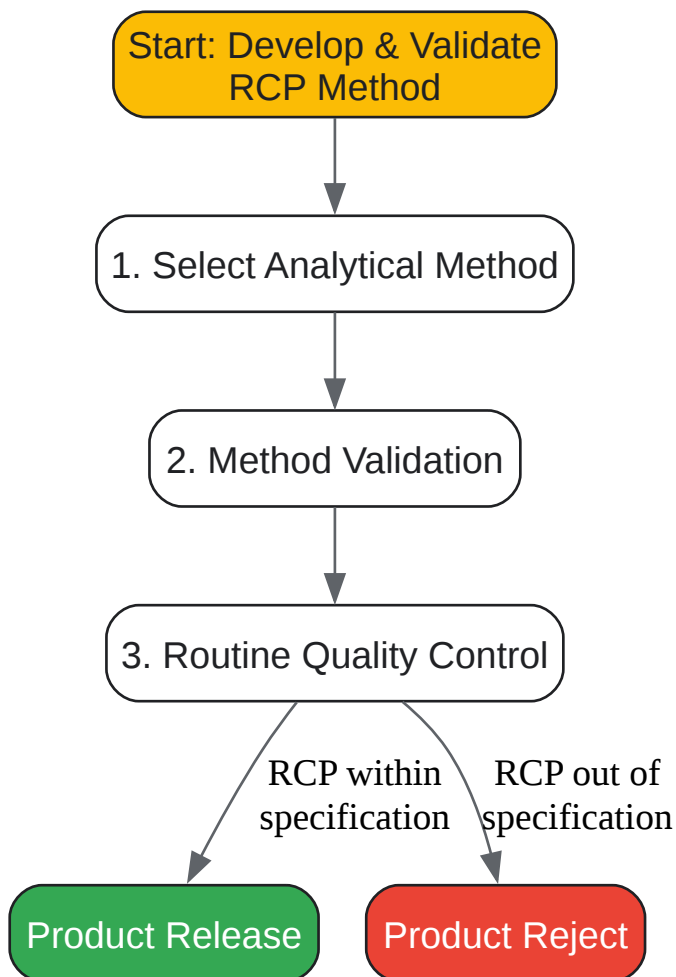
The table below summarizes the key identifiers and physical properties of **Bromofluoromethane** based on chemical databases.

Property	Description
CAS Number	373-52-4 [1]
Molecular Formula	CH ₂ BrF [1] [2]
Molar Mass	112.93 g/mol [1] [2]
Appearance	Gas [2]
Boiling Point	17-18°C [1]
Density	~1.76 g/cm ³ [1]
Primary Use in Radiochemistry	Reagent for incorporating fluorine-18 (¹⁸ F) into other molecules [3] [2]

Analytical Methods for Radiochemical Purity

For any radiopharmaceutical, including those derived from [^{18}F]**Bromofluoromethane**, **Radiochemical Purity (RCP)** is a critical quality attribute. It ensures the radioactivity is associated with the intended chemical structure and not with impurities [4].

The European Association of Nuclear Medicine (EANM) provides guidelines for validating analytical methods for radiopharmaceuticals, which are necessary to ensure the methods are fit for purpose [5]. The general workflow for developing and performing such an analysis is summarized below.



[Click to download full resolution via product page](#)

The most common chromatographic methods used for RCP determination, which would be applicable for analyzing [^{18}F]**Bromofluoromethane** or its derivatives, are:

- **Instant Thin-Layer Chromatography (ITLC):** This is a rapid and widely used technique. A small sample is spotted on a strip (stationary phase), which is developed in a solvent (mobile phase). Different chemical species move at different rates, allowing for separation [4]. The retention factor (**Rf**) is calculated as the distance traveled by the spot divided by the distance traveled by the solvent front [4].
- **High-Performance Liquid Chromatography (HPLC):** This method offers higher resolution and better separation of complex mixtures. It is particularly useful for validating other methods or for analyzing products with multiple potential impurities. However, it is more expensive and slower than ITLC [4].

These methods require a radiodetector for quantification. Common options include **well scintillation counters** (for low activity) and **dose calibrators** [4] [5].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. | 373-52-4 Bromofluoromethane [chemicalbook.com]
2. - Wikipedia Bromofluoromethane [en.wikipedia.org]
3. Automated synthesis and purification of [¹⁸F] bromofluoromethane at... [pubmed.ncbi.nlm.nih.gov]
4. Tc-99m radiopharmaceuticals and in-house chromatographic methods [europeanpharmaceuticalreview.com]
5. EANM guideline on the validation of analytical for... methods [ejnmmipharmchem.springeropen.com]

To cite this document: Smolecule. [Bromofluoromethane radiochemical purity analysis]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b598397#bromofluoromethane-radiochemical-purity-analysis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com